

Benchmarking A-552 against other published inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-552

Cat. No.: B1192052

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References

- 1. The Antitumor Peptide CIGB-552 Increases COMMD1 and Inhibits Growth of Human Lung Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Antitumor Peptide CIGB-552 Increases COMMD1 and Inhibits Growth of Human Lung Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. ABBV-552 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
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